

Navigating the Synthesis and Supply of 3-Bromo-5-iodobenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-5-iodobenzaldehyde

Cat. No.: B070385

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A comprehensive technical guide detailing the commercial availability, purity, and analytical methodologies for the key chemical intermediate, **3-Bromo-5-iodobenzaldehyde** (CAS No. 188813-09-4), has been compiled for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document provides a critical resource for sourcing and quality control of this important building block.

3-Bromo-5-iodobenzaldehyde is a valuable reagent in organic synthesis, particularly in the construction of complex molecular architectures due to the differential reactivity of its two halogen substituents. Its precise use in the development of novel therapeutics and functional materials necessitates a thorough understanding of its commercial landscape and purity profile.

Commercial Availability and Purity

A survey of prominent chemical suppliers reveals that **3-Bromo-5-iodobenzaldehyde** is readily available in research and bulk quantities. Purity levels typically range from 95% to over 98%, with variations depending on the supplier and grade. The following table summarizes the offerings from several key vendors.

Supplier	Catalog Number	Stated Purity	Available Quantities
Sigma-Aldrich	AMBH303C4D1C	95%	100 mg - 25 g
ChemScene	CS-0186787	≥98%	100 mg - 25 g
BLD Pharm	BD108674	≥97%	1 g - 500 g
Apollo Scientific	AS447585	97.3% (Typical)	Inquire
Hangzhou Tianye Chemicals	---	98%	Gram to Kilogram scale
Ningbo Inno Pharmchem	---	≥97%	Inquire

Note: Availability and purity may vary. It is recommended to request lot-specific Certificates of Analysis for precise data.

Synthesis and Potential Impurities

While a definitive, publicly available synthesis protocol for **3-Bromo-5-iodobenzaldehyde** is not widespread, its structure suggests a multi-step synthesis likely starting from a simpler benzaldehyde or toluene derivative. A plausible synthetic route involves the regioselective bromination and iodination of a suitable precursor. For instance, a related compound, 2-amino-**3-bromo-5-iodobenzaldehyde**, has been reported as an intermediate in the synthesis of bioactive quinazolines, indicating that functional group manipulation on a pre-halogenated ring is a viable strategy.^{[1][2][3]}

Potential impurities in commercially available **3-Bromo-5-iodobenzaldehyde** could arise from several sources including:

- Starting materials: Unreacted precursors or regioisomers from the initial halogenation steps.
- By-products: Compounds formed from over-halogenation or incomplete reactions.
- Reagents and solvents: Residual solvents or reagents used in the synthesis and purification process.

Common purification techniques for such compounds include recrystallization and column chromatography.

Experimental Protocols

Proposed Synthesis of 3-Bromo-5-iodobenzaldehyde

The following is a generalized, plausible protocol based on standard organic synthesis methodologies for halogenated aromatic compounds.

Reaction: Electrophilic halogenation of a substituted benzaldehyde.

Materials:

- 3-Bromobenzaldehyde
- N-Iodosuccinimide (NIS)
- Trifluoromethanesulfonic acid (TfOH)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium thiosulfate solution
- Brine
- Anhydrous magnesium sulfate
- Hexanes
- Ethyl acetate

Procedure:

- To a solution of 3-bromobenzaldehyde in dichloromethane, add N-iodosuccinimide.
- Cool the mixture in an ice bath and slowly add trifluoromethanesulfonic acid.

- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC or GC-MS).
- Quench the reaction by carefully adding saturated aqueous sodium bicarbonate solution.
- Wash the organic layer sequentially with saturated aqueous sodium thiosulfate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield **3-Bromo-5-iodobenzaldehyde**.

Purity Assessment: Analytical Methods

A combination of chromatographic and spectroscopic techniques is recommended for the comprehensive purity assessment of **3-Bromo-5-iodobenzaldehyde**.

1. High-Performance Liquid Chromatography (HPLC)

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Expected Outcome: A major peak corresponding to **3-Bromo-5-iodobenzaldehyde**, with any impurities appearing as separate, smaller peaks.

2. Gas Chromatography-Mass Spectrometry (GC-MS)

- Column: A non-polar or medium-polarity capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 μ m film thickness).
- Carrier Gas: Helium.

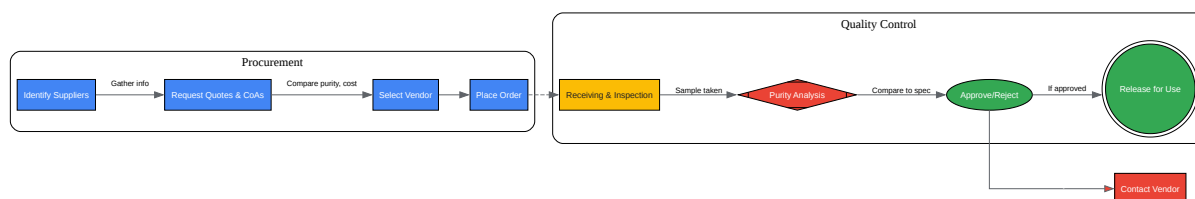
- Injection: Splitless mode.
- Temperature Program: A suitable gradient to separate the analyte from potential volatile impurities.
- Detector: Mass spectrometer in electron ionization (EI) mode.
- Expected Outcome: A peak corresponding to **3-Bromo-5-iodobenzaldehyde** with a characteristic mass spectrum. Analysis of the mass spectrum can help identify impurities.

3. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The spectrum is expected to show three aromatic protons, each as a distinct multiplet, and one aldehyde proton as a singlet.
- ^{13}C NMR: The spectrum will show the characteristic chemical shifts for the aromatic carbons and the aldehyde carbonyl carbon.
- Solvent: CDCl_3 or DMSO-d_6 .
- Significance: NMR provides detailed structural information and can be used to identify and quantify impurities with different chemical structures.

Procurement and Quality Control Workflow

The following diagram illustrates a logical workflow for the acquisition and quality assessment of **3-Bromo-5-iodobenzaldehyde** for research and development purposes.



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Caption: Workflow for procurement and quality control.

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